

Technical Guide: Infrared Spectroscopy of Morpholine-4-Sulfonyl Fluoride (MSF)

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Compound of Interest

Compound Name: *morpholine-4-sulfonyl fluoride*

CAS No.: 63698-84-0

Cat. No.: B6236733

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Executive Summary

Morpholine-4-sulfonyl fluoride (MSF) has emerged as a critical reagent in "SuFEx" (Sulfur-Fluoride Exchange) click chemistry and covalent drug discovery. Unlike its chloride counterpart, the sulfonyl fluoride moiety offers a unique balance of stability and reactivity—remaining inert to hydrolysis under physiological conditions while reacting specifically with nucleophilic protein residues (e.g., Tyrosine, Lysine, Serine).

This guide provides a rigorous technical framework for characterizing MSF using Fourier Transform Infrared (FTIR) spectroscopy. It moves beyond basic peak assignment to establish a self-validating protocol for assessing reagent purity, monitoring hydrolytic stability, and tracking covalent protein conjugation.

Part 1: Chemical Context & Structural Dynamics

The "Warhead" vs. The "Scaffold"

To interpret the IR spectrum of MSF effectively, one must deconstruct the molecule into two distinct vibrational domains:

- The Warhead (

): The reactive center. Its vibrational modes are the primary indicators of chemical integrity and reaction progress.

- The Scaffold (Morpholine Ring): The structural anchor. Its bands remain relatively constant, serving as an internal standard for normalization during kinetic studies.

Physical State & Sampling Implications

MSF (CAS 463-40-1) is typically a low-melting solid or viscous liquid at room temperature (Melting Point < 72°C, inferred from the chloride analog).

- Implication: Attenuated Total Reflectance (ATR) is the mandatory sampling technique. Transmission modes (KBr pellets) are discouraged due to the hygroscopic nature of KBr, which can catalyze hydrolysis of the sulfonyl fluoride bond during pressing.

Part 2: Theoretical & Experimental IR Assignments

The following assignments synthesize data from morpholine ring normal mode analysis and characteristic sulfamoyl fluoride group frequencies.

Table 1: Diagnostic Vibrational Bands of MSF[1]

Functional Group	Vibration Mode	Frequency Range (cm ⁻¹)	Intensity	Diagnostic Value
Sulfonyl Fluoride	S-F Stretch	750 – 820	Medium/Strong	Critical. Indicates intact warhead. Disappears upon SuFEx reaction or hydrolysis.
Sulfonyl ()	Asymmetric Stretch ()	1380 – 1420	Strong	Primary indicator of the sulfonyl group. Shifts significantly upon nucleophilic substitution.
Sulfonyl ()	Symmetric Stretch ()	1150 – 1190	Strong	Often overlaps with C-N/C-O modes but is sharper and more intense.
Morpholine Ring	C-H Stretch ()	2850 – 2980	Medium	"Scaffold" region. Use for baseline normalization.
Morpholine Ring	C-O-C Stretch	1090 – 1120	Strong	Characteristic ether linkage of the morpholine ring.
Morpholine Ring	C-N Stretch	1230 – 1280	Medium	Linkage between the ring and the sulfonyl group.

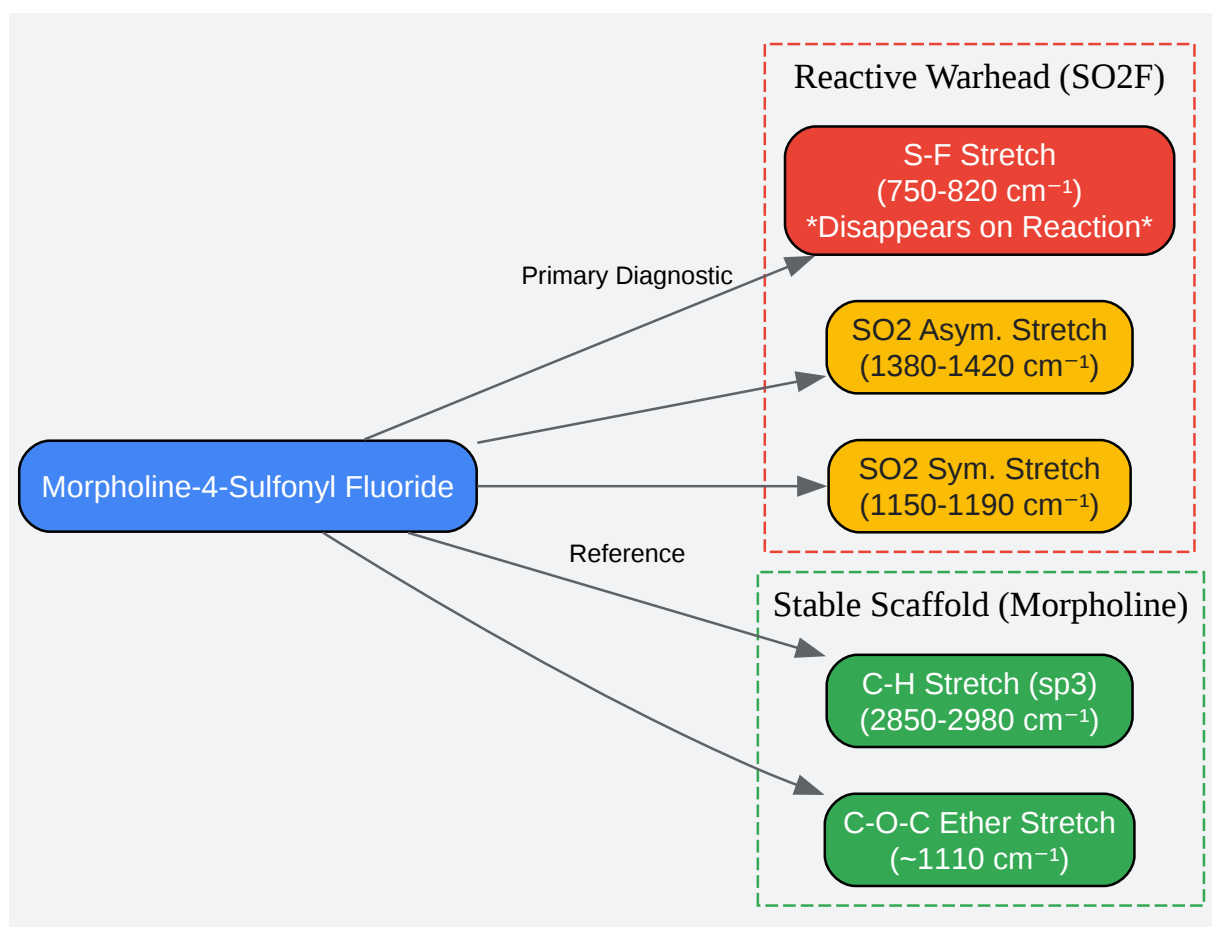
The "SuFEx Fingerprint" (750–820 cm⁻¹)

The S-F bond vibration is the most chemically significant feature. In dialkyl sulfamoyl fluorides like MSF, this band typically appears as a distinct peak or doublet near 800 cm⁻¹.

- differentiation: The corresponding sulfonyl chloride (MSC) exhibits an S-Cl stretch at significantly lower frequencies ($\sim 300\text{--}400\text{ cm}^{-1}$) or a weak overtone, making IR an excellent tool for distinguishing the fluoride from the chloride precursor.

Visualization of Vibrational Modes

The following diagram illustrates the vector relationships of the key diagnostic bands.



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Figure 1: Vibrational mode decomposition of MSF. The S-F stretch is the primary "active" signal, while Morpholine modes serve as "passive" references.

Part 3: Methodological Framework

Protocol: ATR-FTIR Characterization

This protocol ensures reproducibility and minimizes hydrolysis artifacts.

Equipment: FTIR Spectrometer with Diamond or ZnSe ATR accessory. Resolution: 4 cm^{-1} .

Scans: 32 (routine) or 64 (high precision).

Step-by-Step Workflow:

- Crystal Cleaning: Clean the ATR crystal with isopropanol. Do not use water. Verify cleanliness by running a background scan (must be flat).
- Background Collection: Collect air background (open beam).
- Sample Loading:
 - If Liquid: Place 10-20 μL of MSF on the crystal center.
 - If Solid: Place ~5 mg of powder. Apply pressure using the anvil clamp to ensure intimate contact.
- Data Acquisition: Collect the sample spectrum.
- Post-Processing: Apply ATR correction (if quantitative comparison to transmission library data is required). Perform baseline correction.
- Validation: Check for the presence of a broad band at 3400 cm^{-1} .
 - Pass: Flat baseline at 3400 cm^{-1} .
 - Fail: Broad peak indicates moisture contamination or hydrolysis (formation of morpholine-4-sulfonic acid).

Part 4: Application – Reaction Monitoring (SuFEx)

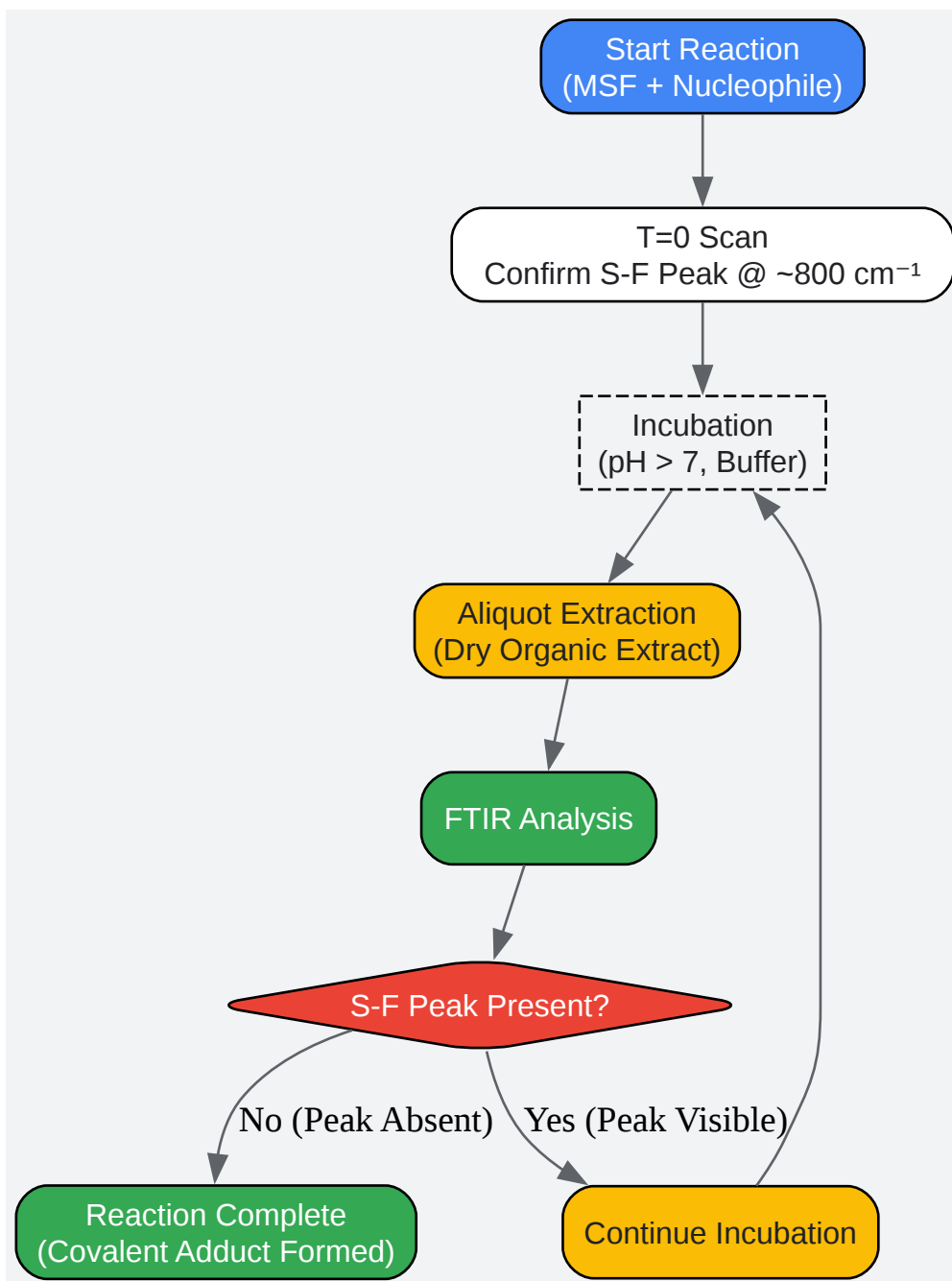
MSF is used to covalently modify proteins or small molecules via the SuFEx mechanism. IR spectroscopy can monitor this exchange in real-time (for high concentrations) or characterize the final product.

Reaction:

Spectral Evolution

Spectral Feature	Change During Reaction	Mechanistic Cause
S-F Stretch ($\sim 800\text{ cm}^{-1}$)	Disappears	Cleavage of the S-F bond (Loss of Fluoride).
($\sim 1400\text{ cm}^{-1}$)	Shifts (-10 to -30 cm^{-1})	Change in electronegativity () reduces bond order slightly.
C-H Stretches	Unchanged	Morpholine ring remains intact (Internal Standard).

Monitoring Workflow



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Figure 2: Logic flow for monitoring SuFEx reactions using FTIR. Note: Aqueous buffers absorb strongly; extraction into an organic solvent (e.g., DCM) is often required for clear IR analysis.

Part 5: Troubleshooting & Quality Control

Hydrolysis Detection

Sulfonyl fluorides are stable, but MSF can hydrolyze to morpholine-4-sulfonic acid under basic aqueous conditions or prolonged storage.

- Indicator 1: Appearance of a broad, strong band at 3200–3500 cm^{-1} (O-H stretch of sulfonic acid).
- Indicator 2: Broadening of the

bands due to hydrogen bonding.
- Indicator 3: Shift of the S-F band to S-O single bond character ($\sim 900 \text{ cm}^{-1}$).

Common Artifacts

- Residual Solvent: If synthesized in DCM or Chloroform, look for C-Cl bands (700–750 cm^{-1}) which can mask the S-F stretch.
- Atmospheric

: A doublet at 2350 cm^{-1} indicates poor background subtraction, not sample degradation.

References

- Sharpless, K. B., et al. (2014). "Sulfur(VI) Fluoride Exchange (SuFEx): Another Good Reaction for Click Chemistry." *Angewandte Chemie International Edition*.
- National Institute of Standards and Technology (NIST). "Morpholine IR Spectrum." NIST Chemistry WebBook.
- Sigma-Aldrich. "SuFEx: Sulfonyl Fluorides that Participate in the Next Click Reaction." Technical Article.
- PubChem. "Morpholine-4-sulfonyl chloride (Analog Data)." National Library of Medicine.
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